

# 5-(Aminomethyl)picolinonitrile dihydrochloride reaction mechanisms

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-(Aminomethyl)picolinonitrile  
dihydrochloride

Cat. No.: B070290

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An In-Depth Guide to the Reaction Mechanisms and Synthetic Applications of **5-(Aminomethyl)picolinonitrile Dihydrochloride**

## Introduction

**5-(Aminomethyl)picolinonitrile dihydrochloride** is a versatile bifunctional building block of significant interest to researchers in medicinal chemistry, drug discovery, and materials science.<sup>[1]</sup> Its structure, featuring a nucleophilic primary aminomethyl group, an electrophilic nitrile moiety, and an electron-deficient pyridine ring, offers multiple avenues for chemical modification. The dihydrochloride salt form enhances the compound's stability and aqueous solubility, making it a convenient starting material for a wide array of synthetic transformations.

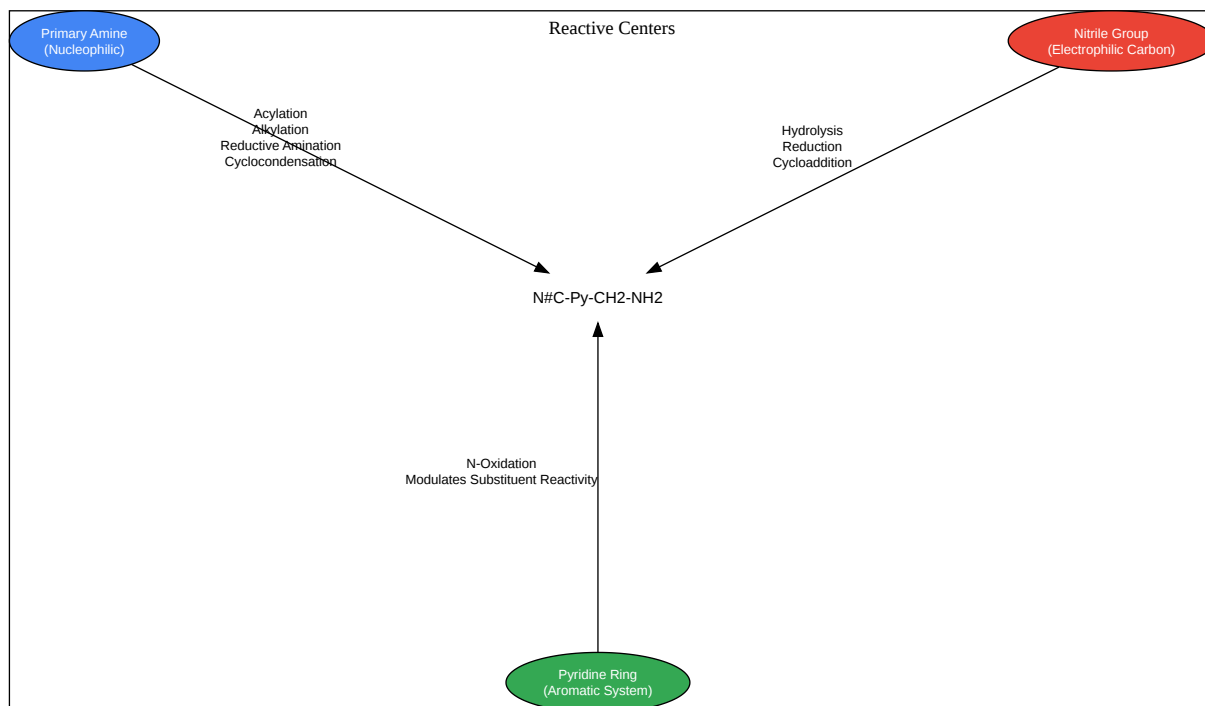
This guide provides a detailed exploration of the principal reaction mechanisms involving 5-(aminomethyl)picolinonitrile. It is designed for researchers, scientists, and drug development professionals, offering not just protocols but also the underlying chemical principles that govern its reactivity. By understanding these core mechanisms, scientists can strategically employ this scaffold to construct complex molecular architectures and novel chemical entities.

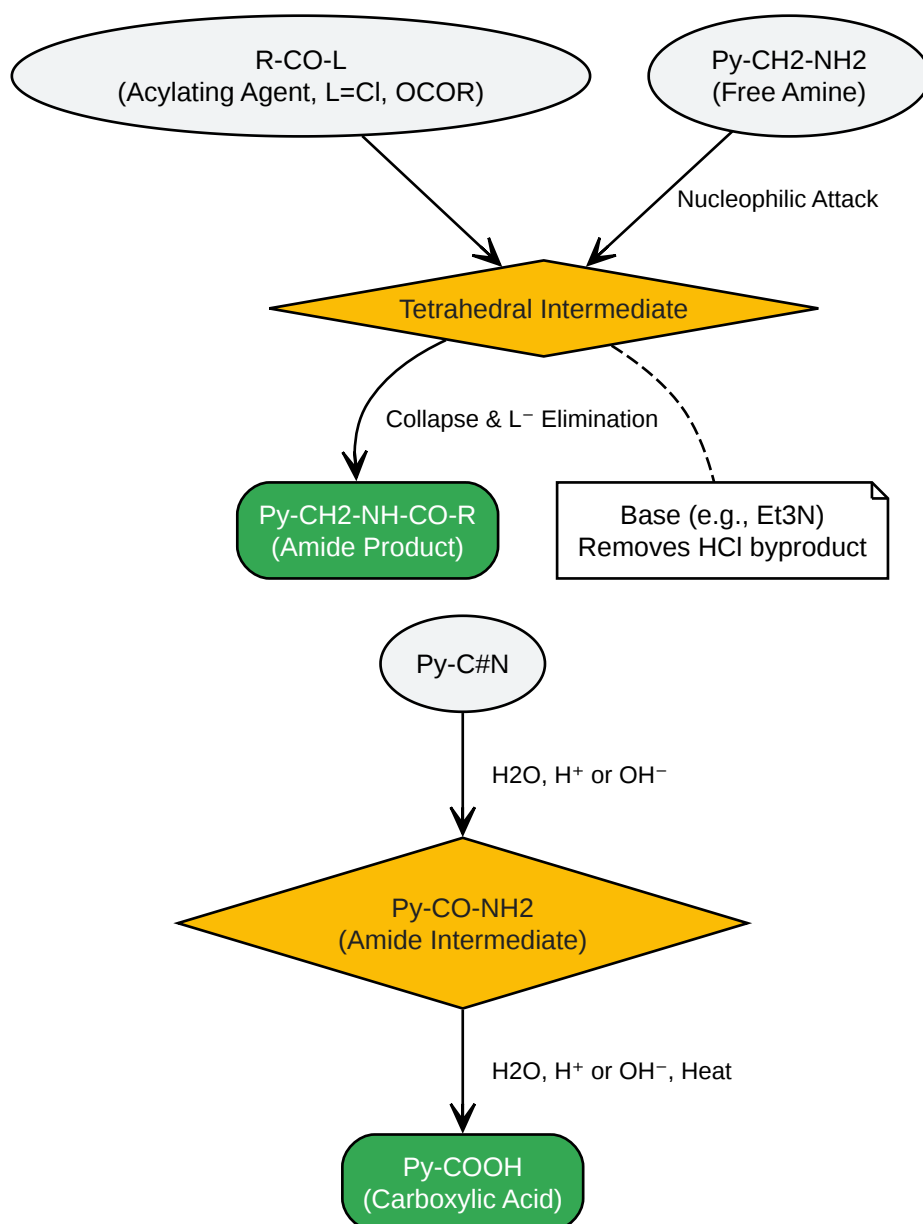
## Physicochemical Properties and Reactivity Overview

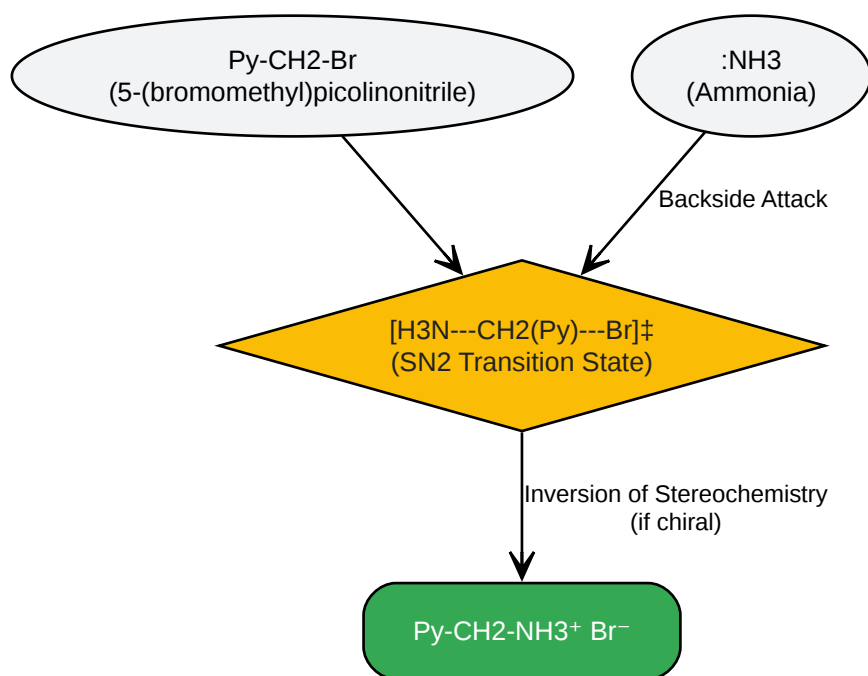
A foundational understanding of the molecule's properties is crucial for designing successful synthetic strategies. The aminomethyl group is the primary site of nucleophilic reactivity, while the nitrile group offers a handle for hydrolysis, reduction, or cycloaddition. The pyridine ring itself, being electron-deficient, influences the reactivity of its substituents.

Property	Value
IUPAC Name	5-(aminomethyl)pyridine-2-carbonitrile dihydrochloride
Synonyms	5-(Aminomethyl)picolinonitrile 2HCl
CAS Number	182291-88-9[2]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> Cl <sub>2</sub> N <sub>3</sub>
Molecular Weight	206.07 g/mol
Appearance	Solid[3]

The molecule's reactivity is centered on three key areas, as illustrated below.







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## References

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- To cite this document: BenchChem. [5-(Aminomethyl)picolinonitrile dihydrochloride reaction mechanisms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b070290#5-aminomethyl-picolinonitrile-dihydrochloride-reaction-mechanisms\]](https://www.benchchem.com/product/b070290#5-aminomethyl-picolinonitrile-dihydrochloride-reaction-mechanisms)

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